

Application Notes and Protocols: The Role of TRPM7 in Cancer Research

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Compound of Interest

Compound Name: TRAP-7

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Transient Receptor Potential Melastatin 7 (TRPM7) is a unique bifunctional protein, acting as both a Ca^{2+} and Mg^{2+} permeable ion channel and a serine/threonine kinase.^{[1][2]} It is ubiquitously expressed and plays a crucial role in various fundamental cellular processes.^[1] Accumulating evidence highlights the aberrant expression and activity of TRPM7 in a multitude of human cancers, implicating it as a significant player in tumorigenesis and progression.^{[1][3]} Its involvement in cancer cell survival, proliferation, migration, and invasion makes it a promising molecular biomarker and a potential therapeutic target. These application notes provide an overview of TRPM7's function in cancer and detailed protocols for its investigation.

TRPM7's Role in Cancer:

TRPM7 is overexpressed in several cancer types, including breast, bladder, pancreatic, and lung cancer, where its elevated expression often correlates with poor prognosis. The channel-kinase activity of TRPM7 contributes to multiple hallmarks of cancer:

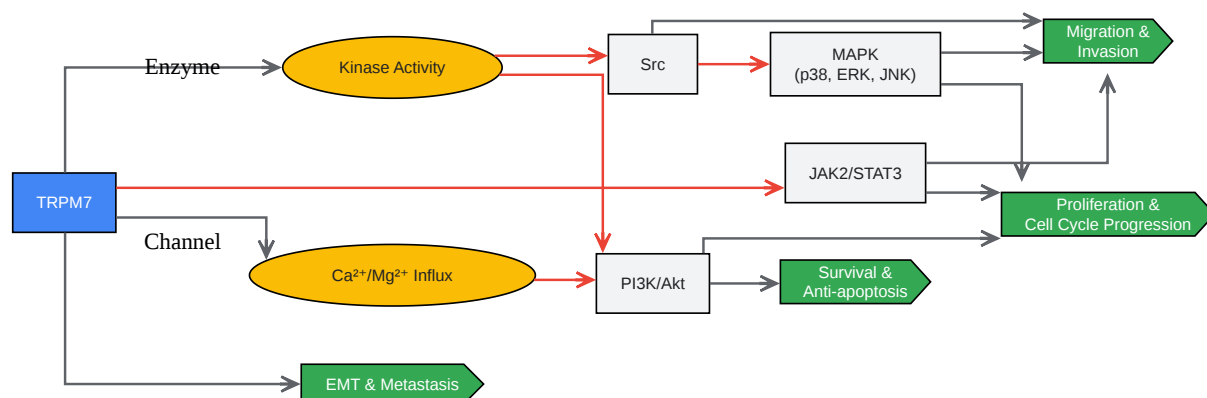
- **Proliferation and Cell Cycle Progression:** TRPM7-mediated Ca^{2+} influx is considered a key mechanism in regulating the cell cycle and promoting cancer cell proliferation. Knockdown of TRPM7 has been shown to reduce the growth of various cancer cell lines.

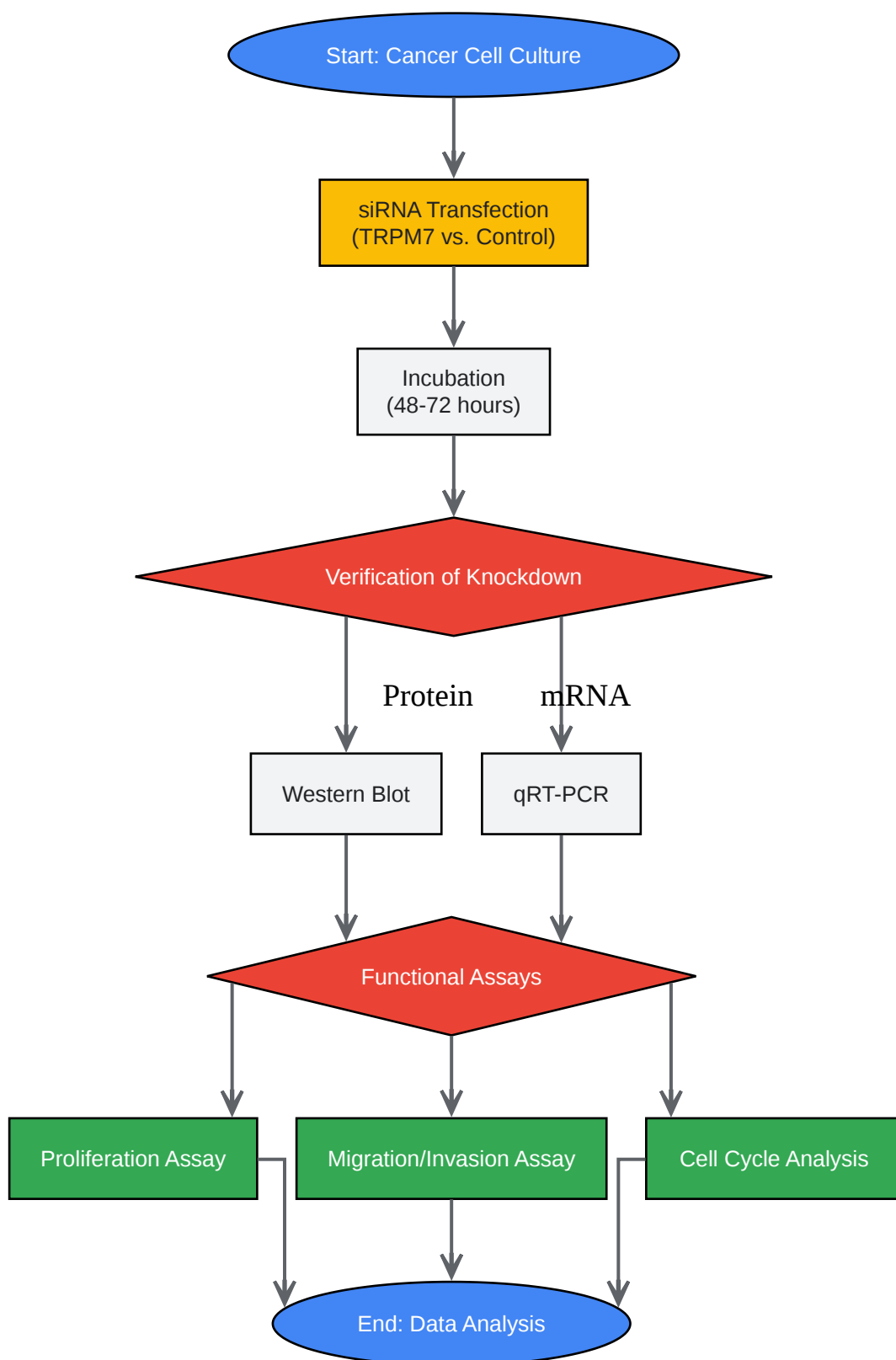
- **Migration and Invasion:** The kinase domain of TRPM7 is critically involved in cell migration and invasion. It regulates Mg^{2+} -dependent cell migration in pancreatic adenocarcinoma and is required for migration in breast and lung carcinoma.
- **Epithelial-Mesenchymal Transition (EMT) and Metastasis:** TRPM7 is implicated in EMT, a key process in cancer metastasis. Studies using mouse xenograft models have demonstrated that TRPM7 is essential for tumor growth and metastasis.
- **Apoptosis:** TRPM7 has been shown to have anti-apoptotic functions in some cancer contexts.

Key Signaling Pathways Involving TRPM7 in Cancer

TRPM7 influences several critical signaling pathways that drive cancer progression. Its kinase domain can phosphorylate various downstream targets, while its channel activity modulates intracellular cation concentrations, impacting signaling cascades.

Diagram: TRPM7 Signaling Pathways in Cancer





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References

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